

A Comparative Performance Analysis of Disperse Orange 30 and Disperse Orange 25

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Compound of Interest

Compound Name: *Disperse Orange 30*

CAS No.: *39328-03-5*

Cat. No.: *B15552613*

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This guide provides a detailed comparison of the performance characteristics of two widely used disperse dyes, **Disperse Orange 30** and Disperse Orange 25. The information is curated for researchers, scientists, and professionals in drug development who may utilize these dyes in various applications, from textile engineering to potentially niche biomedical research. This document summarizes their chemical properties, compares their performance in key areas based on available data, and outlines the standard experimental protocols for their evaluation.

Chemical and Physical Properties

Disperse Orange 30 and Disperse Orange 25 are both mono-azo disperse dyes, characterized by their low water solubility and their application in dyeing hydrophobic fibers like polyester.^{[1][2]} However, they possess distinct chemical structures that influence their molecular weight, color, and performance properties.

Property	Disperse Orange 30	Disperse Orange 25
C.I. Name	Disperse Orange 30	Disperse Orange 25
C.I. Number	11119	11227
CAS Number	12223-23-3 / 5261-31-4[1]	12223-22-2 / 31482-56-1
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ [1]	C ₁₇ H ₁₇ N ₅ O ₂
Molecular Weight	450.27 g/mol [1]	323.35 g/mol
Chemical Structure	Contains chloro and acetate functional groups.	Contains a cyanoethyl functional group.
Appearance	Orange/Brown Powder[1][3]	Orange Powder

Performance Comparison in Dyeing Applications

The primary application for these dyes is in the textile industry. Their performance is evaluated based on their dyeing efficiency and fastness properties—how well the color holds up to various environmental stresses.

Fastness Properties

Fastness is graded on a scale, typically from 1 to 5 for washing and sublimation (with 5 being the best) and 1 to 8 for light fastness (with 8 being the best).[4]

Fastness Property	Disperse Orange 30 (Rating)	Disperse Orange 25 (Rating)	Test Method
Light Fastness (Xenon Arc)	5-6[5][6]	Data not available in a direct comparison	AATCC 16.3 / ISO 105-B02
Washing Fastness (Staining)	5[1][5][6]	Data not available in a direct comparison	ISO 105-C06
Washing Fastness (Color Change)	4-5[1]	Data not available in a direct comparison	ISO 105-C06
Sublimation (Hot Pressing)	4-5[1][5]	Data not available in a direct comparison	ISO 105-P01
Rubbing Fastness	5[6]	Data not available in a direct comparison	ISO 105-X12

Note: The provided data for **Disperse Orange 30** is compiled from manufacturer specifications. [1][5][6] A direct comparative study under identical conditions for Disperse Orange 25 was not available in the searched literature, highlighting a gap in publicly accessible data. **Disperse Orange 30** generally exhibits good to excellent fastness properties.[1]

Relevance to Biomedical and Research Applications

While the primary use of these dyes is in textiles, their chemical nature as azo dyes warrants consideration for other scientific applications, albeit with caution.

- **Cytotoxicity:** Some azo dyes can be reduced to form potentially harmful aromatic amines.[7] Studies on other disperse dyes, such as Disperse Orange 1, have shown induction of DNA damage and cytotoxic effects in human cell lines (HepG2).[8] However, specific comparative cytotoxicity data for **Disperse Orange 30** and Disperse Orange 25 is not readily available. The molecular size and functional groups can influence skin absorption and cellular toxicity. [7]
- **Biological Staining and Imaging:** While there are various orange fluorescent dyes used for live-cell imaging and staining of cellular components like nucleic acids (e.g., Acridine Orange), there is no evidence in the reviewed literature to suggest that **Disperse Orange 30**

or Disperse Orange 25 are commonly used for these purposes.^{[9][10][11][12][13]} Their low water solubility would likely pose a challenge for use in aqueous biological systems without specialized formulation.

Experimental Protocols

The following are standardized methods for evaluating the key performance indicators of disperse dyes.

Color Fastness to Washing (ISO 105-C06)

This test determines the resistance of a textile's color to domestic or commercial laundering.

- **Specimen Preparation:** A textile specimen is cut to a specified size (e.g., 40 mm x 100 mm) and sewn together with a multifiber adjacent fabric.^[14]
- **Washing Procedure:** The composite specimen is placed in a stainless-steel container with a specified detergent solution (e.g., 4 g/L ECE detergent without optical brightener) and stainless-steel balls to simulate mechanical action.^{[14][15]}
- **Test Conditions:** The container is agitated in a laundering machine (e.g., a Rotawash or Gyrowash) at a specified temperature (e.g., 40°C, 50°C, or 60°C) for a set duration (e.g., 30 or 45 minutes).^{[14][15][16]}
- **Rinsing and Drying:** After the cycle, the specimen is rinsed with water and dried.
- **Evaluation:** The change in the color of the specimen and the staining of the adjacent multifiber fabric are assessed by comparing them to standard gray scales under controlled lighting conditions.^{[14][15]}

Color Fastness to Light (AATCC Test Method 16.3)

This method evaluates the resistance of the dye to fading when exposed to an artificial light source that mimics natural sunlight.

- **Specimen Preparation:** At least three replicate specimens of the dyed textile are prepared (e.g., 70 mm x 120 mm).^[17]

- Exposure: The specimens are exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.[17][18][19] A portion of each specimen is covered to serve as an unexposed original for comparison.[19]
- Evaluation: The degree of fading is assessed by comparing the exposed portion of the specimen to the unexposed portion. The evaluation is done by visual comparison against the Blue Wool Lightfastness Standards or by instrumental color measurement.[17][20] The result is rated on a scale of 1 to 8.

Color Fastness to Sublimation (ISO 105-P01)

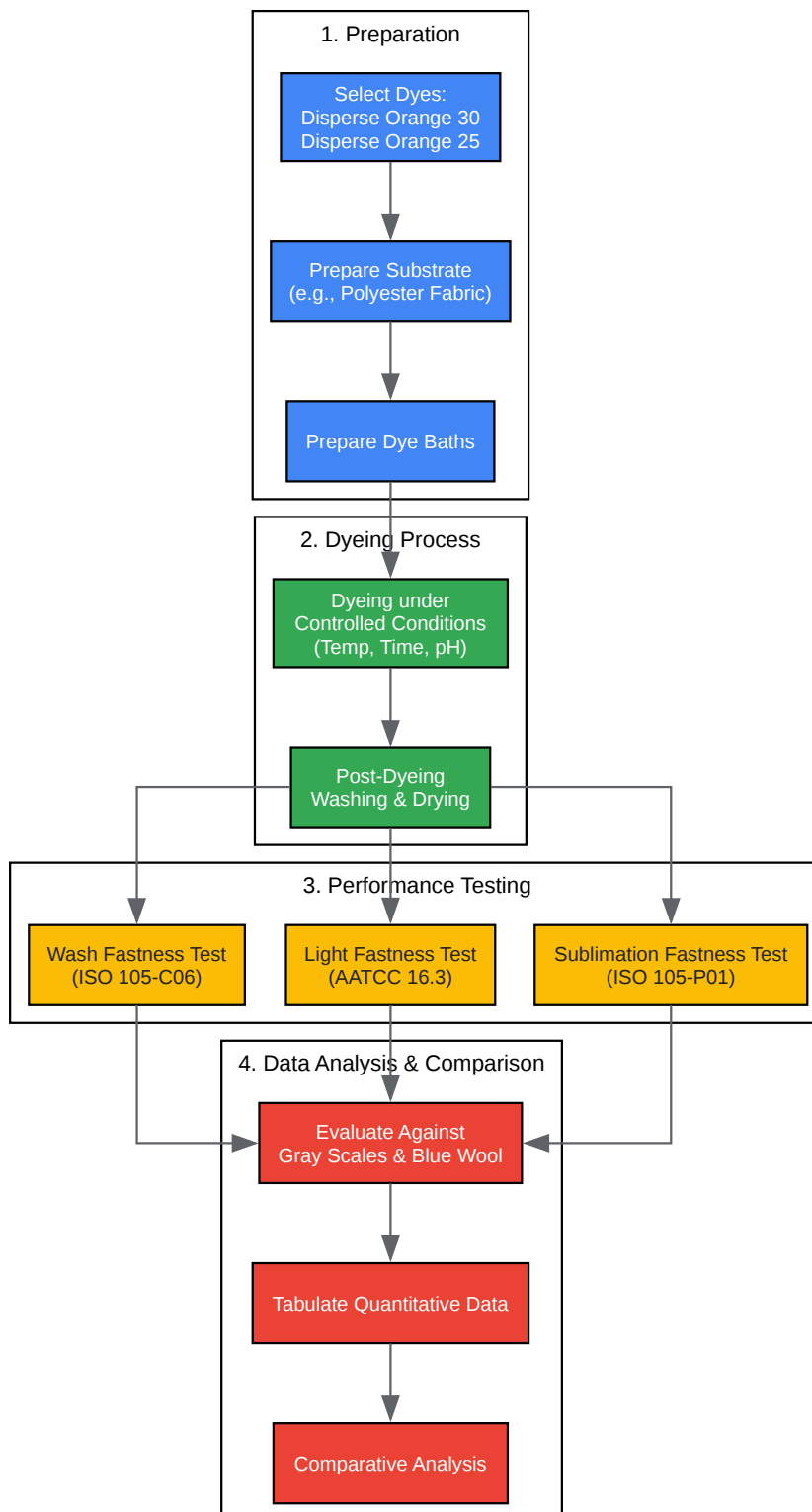
This test assesses the resistance of the color to dry heat, which is relevant for processes like ironing and storage at high temperatures.

- Apparatus: A heat press or sublimation fastness tester with precisely controlled temperature is used.[21][22][23]
- Specimen Preparation: A specimen of the dyed textile is placed in contact with a specified undyed adjacent fabric.[21][24]
- Procedure: The composite specimen is placed in the heating device at a specified temperature (e.g., 150°C, 180°C, or 210°C) and pressure for a set time (e.g., 30 seconds). [21][25]
- Evaluation: After cooling, the change in the color of the specimen and the degree of staining on the adjacent fabric are evaluated using the standard gray scales.[24]

Visualized Workflow

The following diagram illustrates a typical workflow for the comparative evaluation of disperse dye performance.

Workflow for Disperse Dye Performance Evaluation

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Caption: A flowchart outlining the key stages in the experimental evaluation of disperse dye performance.

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